

An In-depth Technical Guide to CAS 4265-27-4: 2-Butylbenzofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butylbenzofuran

Cat. No.: B1266229

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of the compound identified by CAS number 4265-27-4, **2-Butylbenzofuran**. This compound is a significant intermediate in the synthesis of the potent antiarrhythmic agent, Amiodarone.

Core Chemical Identity and Structure

Chemical Name: **2-Butylbenzofuran**^{[1][2][3]}

CAS Number: 4265-27-4^{[1][2][3]}

Molecular Formula: C₁₂H₁₄O^{[1][2][4][5]}

Molecular Weight: 174.24 g/mol ^{[1][2]}

Structure:

The molecular structure of **2-Butylbenzofuran** consists of a benzofuran core, which is a bicyclic structure composed of a fused benzene and furan ring, with a butyl group substituted at the 2-position of the furan ring.

IUPAC Name: 2-butyl-1-benzofuran^{[1][6]}

InChI Key: OVJKFJDEVKABNF-UHFFFAOYSA-N[1][6]

SMILES: CCCCC1=CC2=CC=CC=C2O1[7]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Butylbenzofuran**.

Property	Value	Reference
Appearance	Clear, colorless to light yellow liquid	[5][8][9]
Density	0.987 - 1.0±0.1 g/cm ³	[2][4][5]
Boiling Point	248.1±9.0 °C at 760 mmHg 129°C at 15 mmHg 114-116°C at 8mm	[2][4][5]
Flash Point	101 - 101.1 °C	[2][4][5][8]
Refractive Index	1.5330 - 1.554	[2][4][5]
Vapor Pressure	0.0±0.5 mmHg at 25°C	[4]
LogP	4.72	[4]

Spectral Data

Spectral analysis is crucial for the confirmation of the structure and purity of **2-Butylbenzofuran**.

Spectrum Type	Key Characteristics
¹ H NMR	Data available, confirms the presence of butyl and benzofuran protons. [10]
¹³ C NMR	Data available, confirms the carbon skeleton of the molecule. [11]
Mass Spectrometry (MS)	Data available, provides information on the molecular weight and fragmentation pattern. [1] [12]
Infrared (IR) Spectroscopy	Data available, shows characteristic absorption bands for the functional groups present. [1] [13]

Experimental Protocols: Synthesis of 2-Butylbenzofuran

2-Butylbenzofuran is a key intermediate in the synthesis of Amiodarone.[\[14\]](#)[\[15\]](#)[\[16\]](#) Several synthetic routes have been developed. Below are summaries of common experimental protocols.

Method 1: Cyclization of α -phenoxyhexanal

A recent synthesis of Amiodarone reports the cyclization of α -phenoxyhexanal under acidic conditions to yield the substituted benzofuran.[\[17\]](#)

Method 2: Reaction of Salicylaldehyde and α -Bromocaproic Acid Ester

This method involves the reaction of salicylaldehyde with an α -bromocaproic acid ester to produce **2-butylbenzofuran**.[\[11\]](#)

Method 3: Sonogashira Coupling Cyclization

This method involves the Sonogashira coupling cyclization reaction of 2-iodophenol and 1-hexyne in the presence of a catalyst, cocatalyst, and an acid binding agent in an organic solvent.[\[18\]](#) The reaction temperature typically ranges from 30 to 60 °C, with a reaction time of

12 to 38 hours.[18] This method is highlighted for its simplified operation and improved product stability, making it suitable for industrial-scale production.[18]

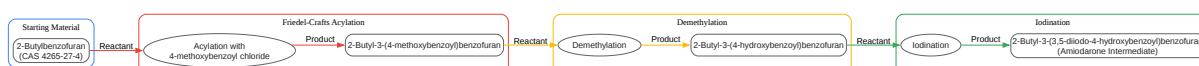
Method 4: From 2-(2-formylphenoxy) methyl caproate

A patented method describes the preparation of **2-butylbenzofuran** from 2-(2-formylphenoxy) methyl caproate. The reaction is carried out in an organic solvent with potassium carbonate and potassium iodide.[19] The product is then extracted and purified. This method is noted for producing high-purity **2-butylbenzofuran** and being suitable for large-scale industrial production.[19]

Role in Amiodarone Synthesis

2-Butylbenzofuran is a critical building block for the synthesis of Amiodarone, a potent antiarrhythmic drug.[14][15][16][20] The synthesis generally proceeds by the Friedel-Crafts acylation of **2-butylbenzofuran**.

The following diagram illustrates the workflow for the synthesis of a key Amiodarone intermediate starting from **2-Butylbenzofuran**.



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Caption: Workflow for the synthesis of a key Amiodarone intermediate.

Biological Activity and Applications

The primary application of **2-Butylbenzofuran** is as a pharmaceutical intermediate.[5][16] Specifically, it is a crucial precursor in the manufacture of Amiodarone hydrochloride, a widely used medication for treating and preventing various types of irregular heartbeats, including ventricular tachycardia and fibrillation.[16][20]

Benzofuran derivatives, in general, are known to possess a wide range of biological activities, including antimicrobial, anticancer, anti-inflammatory, and antioxidant properties.[21][22][23] The investigation of substituted benzofurans, such as **2-Butylbenzofuran**, continues to be an active area of research for the development of new therapeutic agents.[24]

Safety and Handling

2-Butylbenzofuran is classified with the following GHS hazard statements:

- H315: Causes skin irritation.[8]
- H319: Causes serious eye irritation.[8]
- H335: May cause respiratory irritation.[8]

It is recommended to handle this chemical in a well-ventilated area, wearing appropriate personal protective equipment, including gloves and eye protection.[8] Avoid breathing vapors, mist, or gas.[8] Standard measures for preventive fire protection should be in place.[8] For detailed safety information, refer to the Safety Data Sheet (SDS).

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- To cite this document: BenchChem. [An In-depth Technical Guide to CAS 4265-27-4: 2-Butylbenzofuran]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266229#cas-4265-27-4-chemical-properties-and-structure>]

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